

# Application Notes and Protocols for WAMP-2

## Antifungal Activity Assay

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### Compound of Interest

Compound Name: **WAMP-2**

Cat. No.: **B1575566**

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## Introduction

**WAMP-2**, a hevein-like antimicrobial peptide isolated from *Triticum kiharae* (wheat), has demonstrated significant antifungal activity against a range of plant pathogenic fungi.<sup>[1][2]</sup> These peptides represent a promising class of natural compounds for the development of novel antifungal agents. This document provides a detailed protocol for assessing the antifungal activity of **WAMP-2** and its derivatives using a standardized broth microdilution assay. The methodology is based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI) to ensure reproducibility and accuracy.<sup>[3][4][5]</sup> The primary endpoint of this assay is the Minimum Inhibitory Concentration (MIC), defined as the lowest concentration of the peptide that inhibits the visible growth of a fungus.<sup>[4][6]</sup>

## Data Presentation

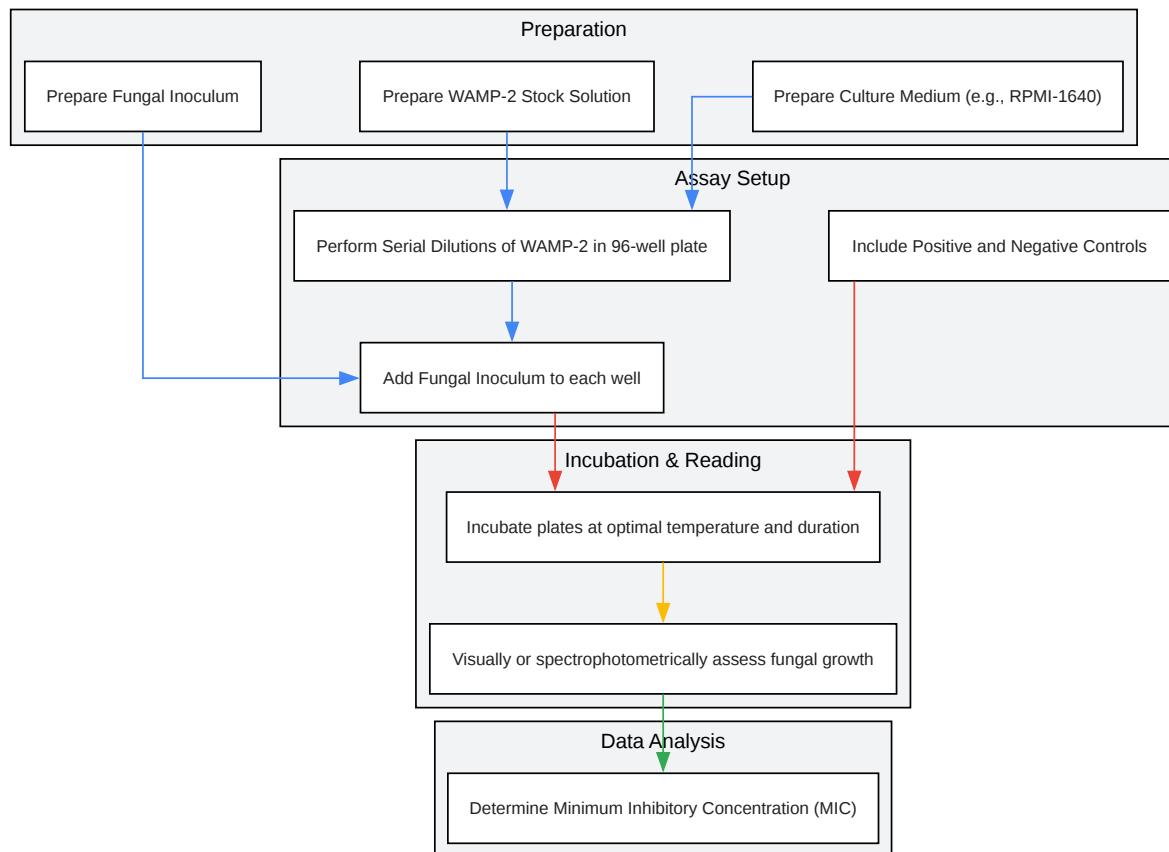
The antifungal activity of **WAMP-2** and its derived peptides is summarized in the table below, presenting the half-maximal inhibitory concentration (IC50) required to suppress fungal spore germination.

| Fungal Species                    | WAMP-2 (IC <sub>50</sub><br>µg/mL) | WAMP-2 Derived<br>Peptides (IC <sub>50</sub><br>µg/mL) | Reference                               |
|-----------------------------------|------------------------------------|--|---|
| Fusarium oxysporum                | >50                                | WAMP-C: >100   | <a href="#">[1]</a>                     |
| Fusarium culmorum                 | 256.3                              | WAMP-C: >100   | <a href="#">[1]</a>                     |
| Bipolaris sorokiniana             | 30.6                               | WAMP-C: 45.3   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Alternaria alternata              | >50                                | WAMP-C: >100   | <a href="#">[1]</a>                     |
| Cladosporium<br>cucumerinum       | 25.5                               | WAMP-C: 13.8   | <a href="#">[1]</a>                     |
| Colletotrichum<br>gloeosporioides | >50                                | WAMP-C: >100   | <a href="#">[1]</a>                     |
| Phytophthora<br>infestans         | >50                                | WAMP-C: >100   | <a href="#">[1]</a>                     |

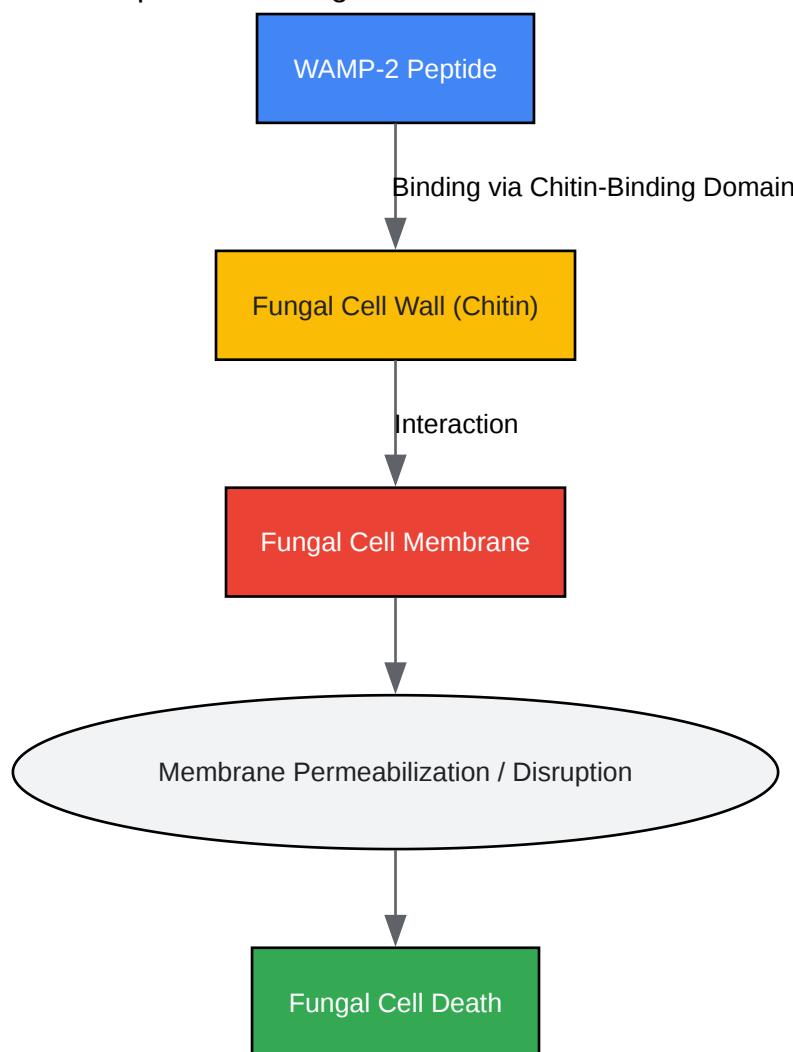
## Experimental Workflow

The following diagram illustrates the key steps in the **WAMP-2** antifungal activity assay.

## WAMP-2 Antifungal Activity Assay Workflow



## Proposed Antifungal Mechanism of WAMP-2

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